

# An In-depth Technical Guide to Pentanamide (CAS Number: 626-97-1)

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## Compound of Interest

Compound Name: Pentanamide

Cat. No.: B147674

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## Abstract

This technical guide provides a comprehensive overview of **pentanamide** (CAS 626-97-1), also known as valeramide. **Pentanamide** is the amide derivative of pentanoic acid (valeric acid) and serves as a metabolic intermediate. This document consolidates critical information on its physicochemical properties, spectral data, synthesis protocols, and biological significance. Detailed experimental procedures for its preparation are provided, alongside a summary of its known safety and toxicological profile. Notably, while **pentanamide** is involved in metabolic pathways, there is no current scientific literature to suggest its direct involvement in specific cell signaling pathways.

## Introduction

**Pentanamide**, with the chemical formula  $C_5H_{11}NO$ , is a primary amide that plays a role in biochemical processes as a metabolite of pentanoic acid.[1] Its structure consists of a five-carbon chain with a terminal amide group.[2] This functional group allows for hydrogen bonding, influencing its physical properties such as solubility and boiling point.[1] While derivatives of **pentanamide** have been explored in medicinal chemistry, the parent compound is primarily of interest for its role in metabolic studies and as a synthetic intermediate in organic chemistry.[1][3]

## Physicochemical and Spectral Data

A summary of the key physicochemical and spectral properties of **pentanamide** is presented below for easy reference.

### Physicochemical Properties

Property	Value	Source
CAS Number	626-97-1	[2]
Molecular Formula	C <sub>5</sub> H <sub>11</sub> NO	[2]
Molecular Weight	101.15 g/mol	[2]
IUPAC Name	Pentanamide	[2]
Synonyms	Valeramide, n-Valeramide	[2]
Appearance	White shiny powder or flakes	
Melting Point	101-106 °C	
Boiling Point	232.3 °C at 760 mmHg	
Density	0.904 g/cm <sup>3</sup>	
Solubility	Soluble in water. Slightly soluble in chloroform and methanol.	
pKa	16.68 ± 0.40 (Predicted)	
LogP	1.36220	

### Spectral Data

Spectrum Type	Key Peaks/Signals	Source
$^1\text{H}$ NMR (90 MHz, $\text{CDCl}_3$ )	$\delta$ (ppm): 0.93, 1.37, 1.60, 2.22, 5.9, 6.4	
IR (KBr disc)	Major peaks indicative of N-H and C=O stretching of a primary amide.	
Mass Spectrum (EI)	Molecular Ion $[\text{M}]^+$ : 101 m/z	

## Synthesis of Pentanamide

**Pentanamide** can be synthesized through several standard organic chemistry methods. The most common approaches involve the amidation of valeric acid or its more reactive derivative, valeryl chloride.

## Experimental Protocol: Synthesis from Valeryl Chloride

This protocol describes the reaction of valeryl chloride with ammonia to yield **pentanamide**. This method is generally high-yielding due to the high reactivity of the acyl chloride.

Materials:

- Valeryl chloride
- Aqueous ammonia (concentrated)
- Diethyl ether
- Anhydrous magnesium sulfate
- Ice bath
- Separatory funnel
- Round-bottom flask
- Magnetic stirrer and stir bar

- Rotary evaporator

#### Procedure:

- In a round-bottom flask equipped with a magnetic stir bar, dissolve valeryl chloride (1 equivalent) in diethyl ether.
- Cool the flask in an ice bath to 0-5 °C.
- Slowly add concentrated aqueous ammonia (2.2 equivalents) dropwise to the stirred solution. A white precipitate of **pentanamide** and ammonium chloride will form.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for an additional hour.
- Transfer the mixture to a separatory funnel.
- Wash the organic layer sequentially with water and brine.
- Dry the organic layer over anhydrous magnesium sulfate.
- Filter the drying agent and concentrate the filtrate under reduced pressure using a rotary evaporator to yield crude **pentanamide**.
- The crude product can be purified by recrystallization from a suitable solvent such as an ethanol/water mixture.

## Experimental Protocol: Synthesis from Valeric Acid

This protocol involves the direct amidation of valeric acid. This method often requires a coupling agent or conversion of the carboxylic acid to a more reactive species in situ.

#### Materials:

- Valeric acid
- Thionyl chloride or a carbodiimide coupling agent (e.g., DCC or EDC)
- Ammonia source (e.g., ammonium chloride with a base, or aqueous ammonia)

- Anhydrous organic solvent (e.g., Dichloromethane or Tetrahydrofuran)
- Triethylamine (if using ammonium chloride)
- Standard glassware for organic synthesis

Procedure using Thionyl Chloride:

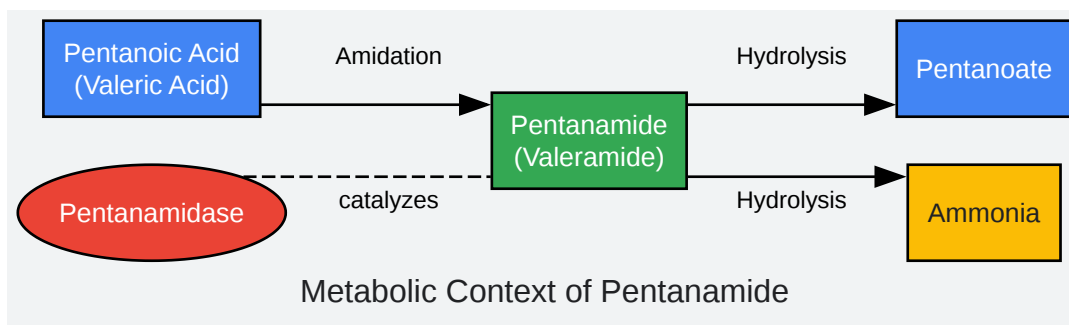
- Activation of Valeric Acid: In a fume hood, carefully add thionyl chloride (1.1 equivalents) to valeric acid (1 equivalent) in an anhydrous solvent like dichloromethane at 0 °C. Stir the reaction mixture at room temperature for 1-2 hours to form valeryl chloride in situ.
- Amidation: In a separate flask, prepare a solution of the ammonia source. If using ammonium chloride (1.5 equivalents), suspend it in the reaction solvent and add triethylamine (2.5 equivalents).
- Cool the ammonia solution to 0 °C and slowly add the in situ generated valeryl chloride solution.
- Allow the reaction to proceed at room temperature for several hours to overnight.
- Work-up: Quench the reaction with water. Separate the organic layer, wash with dilute acid, saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate to obtain the crude product.
- Purify by recrystallization or column chromatography.

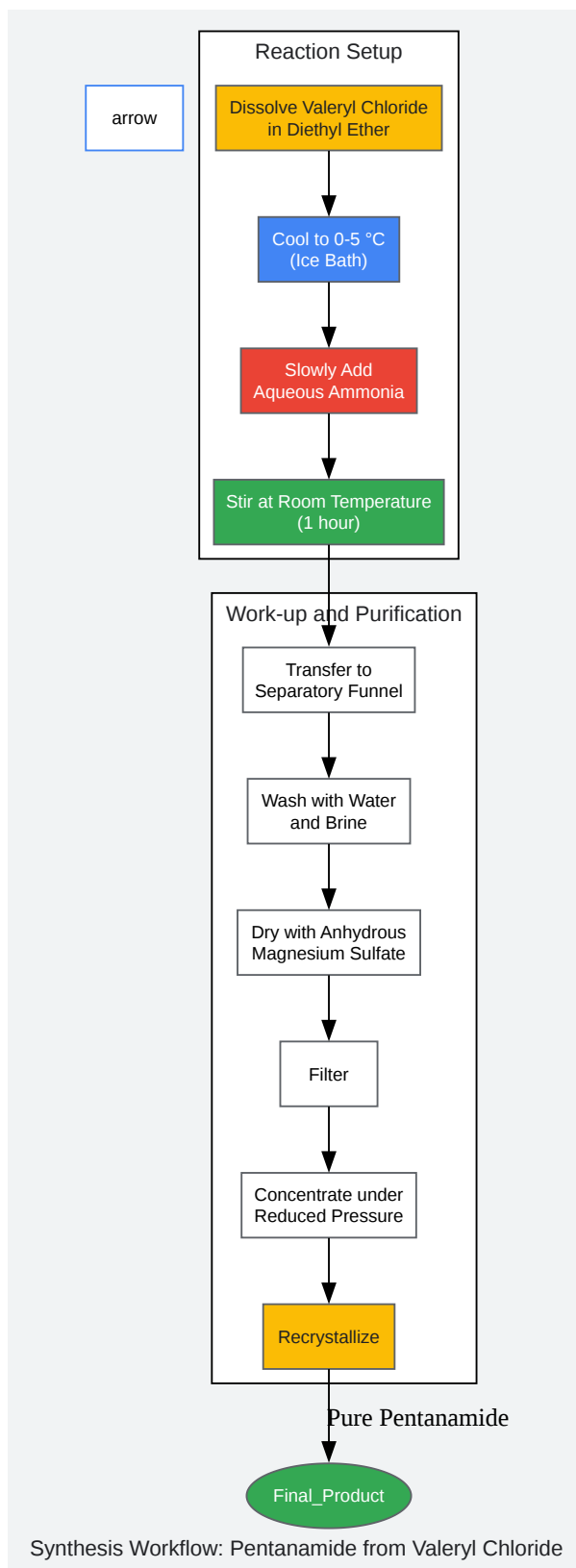
## Biological Activity and Metabolic Pathway

**Pentanamide**'s primary biological role is as a metabolic intermediate. It is formed from pentanoic acid and can be hydrolyzed back to pentanoate and ammonia by the enzyme pentanamidase. Some studies have suggested potential antimicrobial properties of **pentanamide** and its derivatives, though this is not a primary area of investigation.<sup>[1]</sup>

There is currently no scientific evidence to suggest that **pentanamide** is a direct modulator of specific cellular signaling pathways. Its biological significance appears to be confined to its role

within metabolic processes.





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